

Alarelin acetate synthesis and purification

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Compound of Interest

Compound Name: LHRH, ala(6)-gly(10)-ethylamide-

CAS No.: 79561-22-1

Cat. No.: B1665681

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The user wants an in-depth technical guide on the synthesis and purification of Alarelin acetate. This requires a comprehensive approach covering:

- **Introduction to Alarelin Acetate:** What it is, its structure, and its function as a GnRH agonist.
- **Synthesis:** Detailed explanation of Solid-Phase Peptide Synthesis (SPPS), specifically the Fmoc/tBu strategy. This should include resin selection, protecting groups, coupling reagents, and a step-by-step protocol.
- **Cleavage & Deprotection:** The process of removing the synthesized peptide from the resin and simultaneously removing side-chain protecting groups using a TFA cocktail. The role of scavengers is critical here.
- **Purification:** Primarily using preparative Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC). This section needs to cover the principles, column/solvent selection, and protocol.
- **Characterization:** Methods to confirm the identity and purity of the final product, such as analytical HPLC and Mass Spectrometry.
- **Salt Exchange & Lyophilization:** Converting the peptide from a TFA salt to the desired acetate salt and preparing the final powder form.
- **Visualizations:** Graphviz diagrams for workflows and tables for quantitative data are mandatory.
- **Scientific Integrity:** All claims must be backed by citations from authoritative sources, and a full reference list with clickable URLs must be provided at the end.

Execution Plan:

- Introduction: Briefly define Alarelin acetate as a synthetic GnRH agonist, mention its therapeutic relevance, and outline the guide's structure. Use search results[1][2][3][4][5] to describe its mechanism.
- Synthesis (SPPS):
 - Explain the core principles of SPPS.[6][7]
 - Focus on the Fmoc/tBu strategy.[7][8][9]
 - Resin: Justify the use of a Rink Amide resin for the C-terminal amide.[10]
 - Protecting Groups: Detail the specific Fmoc-amino acid derivatives with their side-chain protecting groups (e.g., Arg(Pbf), His(Trt), Ser(tBu), Tyr(tBu), Trp(Boc)). Explain why these are used.[9][11]
 - Workflow: Create a Graphviz diagram of the SPPS cycle (Fmoc deprotection, activation/coupling, washing).
 - Protocol: Write a detailed, step-by-step protocol for a typical coupling cycle, including reagents like HBTU/HATU and DIPEA.[12][13] Mention monitoring with a Kaiser or bromophenol blue test.[12]
- Cleavage & Deprotection:
 - Explain the mechanism of TFA-mediated cleavage.[14][15][16]
 - Crucial Role of Scavengers: Emphasize the need for scavengers (TIS, water, phenol) to prevent side reactions with sensitive residues like Trp and Tyr.[14][15]
 - Cleavage Cocktail: Provide a standard "Reagent B" or "Reagent K" cocktail recipe.[17]
 - Protocol: Detail the steps from treating the resin with the TFA cocktail to precipitating the crude peptide in cold ether.[14][17]
 - Diagram: Create a simple Graphviz workflow for this process.

- Purification (RP-HPLC):
 - Explain the principle of reverse-phase chromatography for peptides.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)
 - Methodology: Discuss the use of C18 columns and mobile phases (Acetonitrile/Water with TFA as an ion-pairing agent).[\[6\]](#)[\[21\]](#)[\[22\]](#)
 - Protocol: Provide a step-by-step guide for developing an analytical method and scaling it up to preparative HPLC, including creating a gradient and collecting fractions.[\[18\]](#)[\[22\]](#)
 - Data Table: Create a table showing a typical HPLC gradient for purification.
 - Diagram: Create a Graphviz diagram illustrating the HPLC separation process.
- Characterization:
 - Describe the use of analytical RP-HPLC for purity assessment and LC-MS for identity confirmation (molecular weight).[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)
 - Data Table: Create a table summarizing the expected analytical results (Purity %, Molecular Weight).
- Salt Exchange & Lyophilization:
 - Explain why TFA removal is often necessary for biological applications.[\[27\]](#)
 - Provide a protocol for exchanging the TFA counter-ion for acetate using ion-exchange chromatography or repeated lyophilization from a dilute acetic acid solution.[\[28\]](#)[\[29\]](#)[\[30\]](#)
 - Describe the final lyophilization step to obtain the stable peptide powder.[\[18\]](#)
- References: Compile all used sources into a numbered list with full details and URLs.

This structured approach will ensure all requirements of the prompt are met, resulting in a high-quality, authoritative technical guide. I will now proceed with generating the content based on this plan.

An In-Depth Technical Guide to the Synthesis and Purification of Alarelin Acetate

Abstract

Alarelin acetate is a potent synthetic nonapeptide analogue of gonadotropin-releasing hormone (GnRH).[1][2] As a GnRH agonist, it finds significant application in research and clinical settings for modulating the hypothalamic-pituitary-gonadal axis, primarily by stimulating the release of luteinizing hormone (LH) and follicle-stimulating hormone (FSH).[2][3] Continuous administration leads to receptor downregulation, a mechanism exploited in treatments for hormone-dependent conditions.[2][5] The production of high-purity Alarelin acetate is paramount for reliable and reproducible experimental outcomes.[1] This guide provides a comprehensive, in-depth technical overview of the robust methodologies employed for its chemical synthesis, purification, and characterization, tailored for researchers, chemists, and drug development professionals. We will explore the intricacies of Fmoc-based solid-phase peptide synthesis (SPPS), acidic cleavage and deprotection, preparative high-performance liquid chromatography (HPLC) purification, and final characterization, emphasizing the scientific rationale behind each critical step.

The Alarelin Molecule: Structure and Strategy

Alarelin is a nonapeptide with the sequence: (pyro)Glu-His-Trp-Ser-Tyr-D-Ala-Leu-Arg-Pro-NHEt. The two key modifications relative to native GnRH are the substitution of Gly at position 6 with D-Alanine, which confers resistance to enzymatic degradation, and the C-terminal ethylamide, which enhances receptor binding affinity. These features necessitate a specific and controlled synthetic strategy.

The method of choice is Fmoc/tBu Solid-Phase Peptide Synthesis (SPPS). This strategy offers significant advantages, including the use of milder deprotection conditions for the temporary N α -Fmoc group, which preserves acid-labile side-chain protecting groups until the final cleavage step.[7]

Synthesis Workflow: Fmoc Solid-Phase Peptide Synthesis (SPPS)

SPPS involves the sequential addition of N α -protected amino acids to a growing peptide chain that is covalently anchored to an insoluble polymer resin.[6][7] This allows for the use of excess reagents to drive reactions to completion, with purification at each step achieved by simple filtration and washing.

Foundational Choices: Resin and Protecting Groups

- **Resin Selection:** Since Alarelin possesses a C-terminal ethylamide, a Rink Amide resin is the ideal solid support.^[10] This resin contains an acid-labile linker that, upon final cleavage with trifluoroacetic acid (TFA), directly yields the desired C-terminal amide functionality.
- **Amino Acid Protecting Group Strategy:** The Fmoc/tBu strategy employs the base-labile Fluorenylmethyloxycarbonyl (Fmoc) group for temporary N α -amino protection. Permanent side-chain protecting groups are acid-labile tert-butyl (tBu) derivatives, ensuring they remain intact during the iterative Fmoc removal but are cleaved simultaneously with the peptide from the resin.^[8]^[9]

Amino Acid	N α -Protection	Side-Chain Protection	Rationale for Side-Chain Group
Pro	Fmoc	None	Secondary amine side-chain is non-reactive.
Arg	Fmoc	Pbf (2,2,4,6,7-pentamethyldihydrobenzofuran-5-sulfonyl)	Pbf is highly acid-labile, preventing side reactions and ensuring complete removal with standard TFA cocktails. [9]
Leu	Fmoc	None	Aliphatic side-chain is non-reactive.
D-Ala	Fmoc	None	Aliphatic side-chain is non-reactive.
Tyr	Fmoc	tBu (tert-butyl)	The tBu ether prevents acylation of the hydroxyl group and is cleanly removed by TFA. [11]
Ser	Fmoc	tBu (tert-butyl)	Protects the hydroxyl group from side reactions; stable to piperidine but labile to TFA. [11]
Trp	Fmoc	Boc (tert-butyloxycarbonyl)	Protects the indole nitrogen from electrophilic attack by carbocations generated during deprotection steps.
His	Fmoc	Trt (Trityl)	The bulky Trt group effectively protects the

imidazole ring from racemization and side reactions.[9]

(pyro)Glu

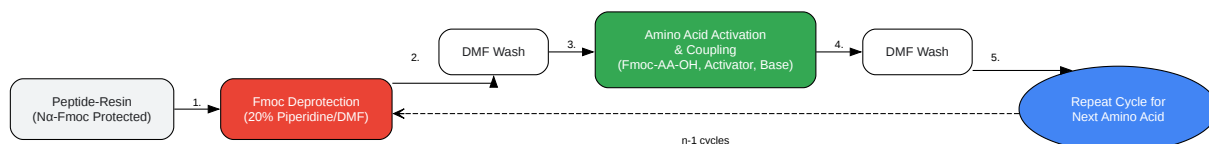
None (pGlu)

None

Pyroglutamic acid is incorporated as the final residue. It does not require N α -protection as it cannot form a peptide bond at its N-terminus.

The SPPS Cycle: A Step-by-Step Process

The synthesis proceeds through repeated cycles of deprotection and coupling, moving from the C-terminus to the N-terminus.



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Caption: The iterative four-step cycle of Fmoc-based Solid-Phase Peptide Synthesis (SPPS).

Experimental Protocol: Single Coupling Cycle

- **Resin Preparation:** Swell the Rink Amide resin (e.g., 0.1 mmol scale) in dimethylformamide (DMF) for 30 minutes in a suitable reaction vessel.[13]
- **Fmoc Deprotection:** Drain the DMF. Add a solution of 20% piperidine in DMF to the resin and agitate for 5-10 minutes. Drain and repeat once.[12] This removes the Fmoc group, exposing a free primary amine.

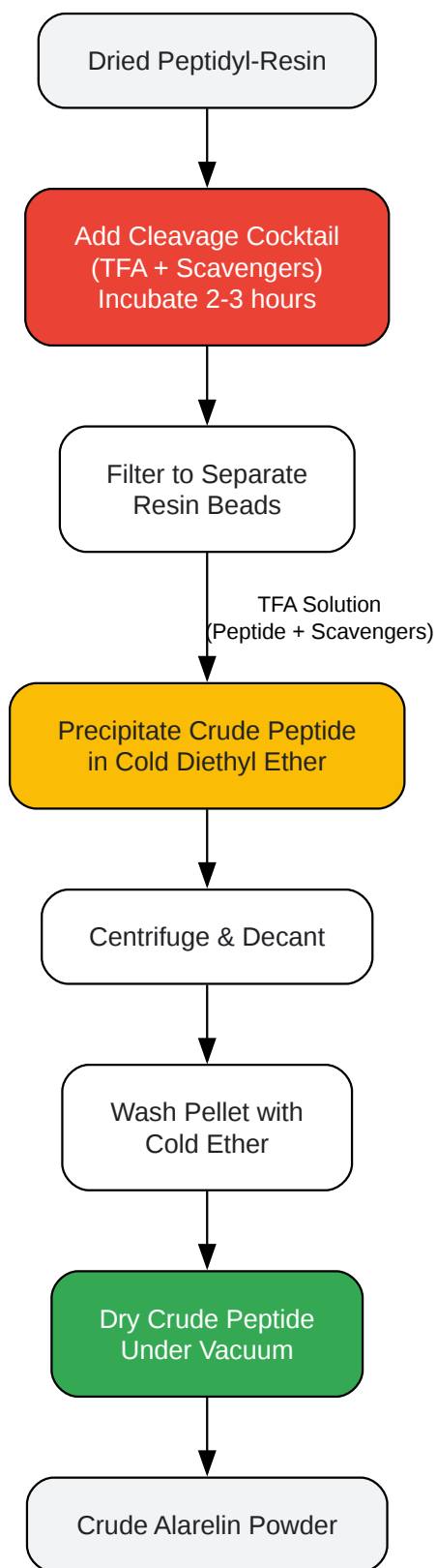
- **Washing:** Wash the resin thoroughly with DMF (5-7 times) to remove all traces of piperidine.
- **Coupling:**
 - In a separate vial, dissolve the next Fmoc-protected amino acid (3-4 equivalents), a coupling agent like HBTU or HATU (3-4 eq.), and a base such as diisopropylethylamine (DIPEA) (6-8 eq.) in DMF.
 - Add this activation mixture to the resin.
 - Agitate the reaction for 45-90 minutes at room temperature.[\[31\]](#)
- **Monitoring:** Perform a qualitative test (e.g., Kaiser test or Bromophenol Blue test) on a small sample of beads to confirm the absence of free primary amines, indicating reaction completion.[\[12\]](#) If the test is positive, a second coupling may be necessary.
- **Washing:** Wash the resin with DMF (3-5 times) to remove excess reagents and by-products. The resin is now ready for the next deprotection cycle.
- **Final Steps:** After the final amino acid (pGlu) is coupled, the N-terminus does not require deprotection. The peptidyl-resin is washed with dichloromethane (DCM) and dried under vacuum.

Cleavage and Global Deprotection

This critical step simultaneously cleaves the completed peptide from the resin support and removes all acid-labile side-chain protecting groups.[\[16\]](#) This is achieved using a strong acid, typically Trifluoroacetic Acid (TFA), mixed with "scavengers."

The Chemistry of Cleavage and the Role of Scavengers

During TFA treatment, protecting groups like tBu, Pbf, and Trt are removed, generating highly reactive electrophilic carbocations (e.g., t-butyl cation).[\[14\]](#)[\[15\]](#) These cations can irreversibly modify nucleophilic residues, especially the indole ring of Tryptophan and the phenolic ring of Tyrosine. Scavengers are nucleophilic compounds added to the cleavage cocktail to trap these reactive species before they can damage the desired peptide.[\[14\]](#)



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Caption: Workflow for peptide cleavage from the resin and precipitation.

Experimental Protocol: Cleavage

- Prepare Cleavage Cocktail: For a sequence containing Arg, Trp, and Tyr, a common and effective cocktail is Reagent K or a variation thereof.[\[17\]](#)
 - Composition: 82.5% TFA, 5% Phenol, 5% Water, 5% Thioanisole, 2.5% 1,2-Ethanedithiol (EDT).
 - Alternatively, a less odorous mixture like TFA/TIS/Water (95:2.5:2.5) is often sufficient if Trp(Boc) was used.
- Reaction: Place the dried peptidyl-resin in a reaction vessel. Add the cleavage cocktail (approx. 10 mL per 0.1 mmol of resin) and agitate at room temperature for 2-3 hours.
- Isolation: Filter the resin and collect the TFA filtrate, which now contains the dissolved, fully deprotected peptide. Wash the resin once more with a small amount of fresh TFA.
- Precipitation: Add the combined TFA filtrate dropwise into a 50 mL centrifuge tube containing ~45 mL of ice-cold diethyl ether.[\[14\]](#) The peptide will precipitate as a white solid.
- Purification: Centrifuge the suspension at low speed, decant the ether, and wash the peptide pellet twice more with cold ether.
- Drying: Dry the crude peptide pellet under a stream of nitrogen or in a vacuum desiccator to yield an off-white powder.

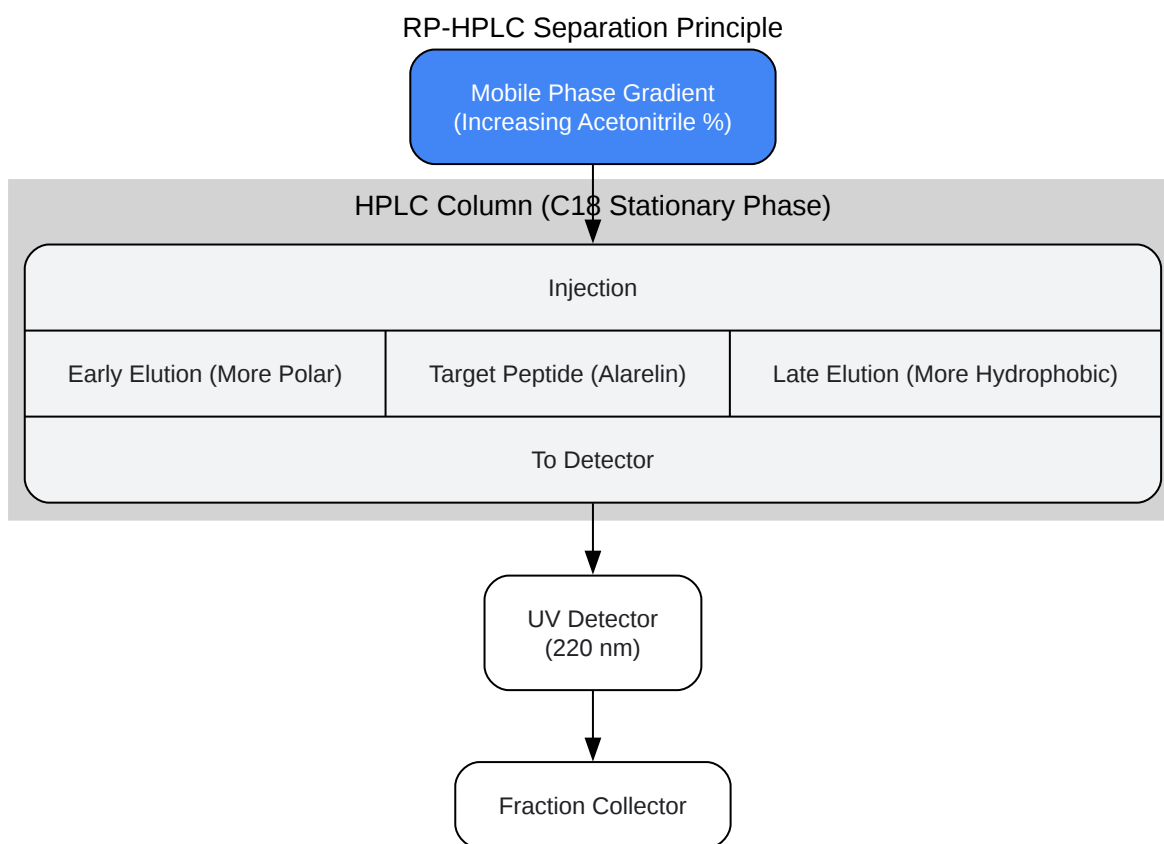
Purification by Preparative RP-HPLC

The crude product contains the target peptide along with various deletion sequences, incompletely deprotected peptides, and products of side reactions. Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is the gold standard for purifying peptides to the high degree (>98%) required for research and pharmaceutical applications.[\[18\]](#)[\[25\]](#)

Principle of Separation

RP-HPLC separates molecules based on their hydrophobicity.[\[21\]](#) The sample is injected onto a column packed with a non-polar stationary phase (typically silica bonded with C18 alkyl chains). A polar mobile phase, usually a gradient of increasing organic solvent (acetonitrile) in

water, is pumped through the column. More hydrophobic peptides interact more strongly with the C18 stationary phase and thus elute later, at a higher concentration of acetonitrile. Trifluoroacetic acid (0.1%) is added to both mobile phases to act as an ion-pairing agent, improving peak shape and resolution.[6][27]



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Caption: Schematic of peptide separation by preparative RP-HPLC.

Experimental Protocol: Purification

- **Method Development:** First, develop a separation method on an analytical C18 column. Inject a small amount of crude Alarelin and run a broad gradient (e.g., 5-65% Acetonitrile

over 30 minutes) to identify the retention time of the main product peak.[18]

- **Preparative Run:**
 - Dissolve the crude peptide in a minimal amount of aqueous buffer (e.g., 5% Acetonitrile / 0.1% TFA).
 - Scale up the analytical method to a preparative C18 column. The flow rate is increased proportionally to the column cross-sectional area.[18]
 - Optimize the gradient to be shallower around the elution point of the target peptide to maximize resolution from nearby impurities.
- **Fraction Collection:** Collect fractions corresponding to the main product peak as it elutes from the column, monitored by UV absorbance at ~220 nm.[22]
- **Purity Analysis:** Analyze each collected fraction using analytical RP-HPLC to determine its purity.
- **Pooling and Lyophilization:** Combine all fractions with the desired purity (typically >98%). Freeze the pooled solution and lyophilize (freeze-dry) to remove the solvents, yielding a pure, fluffy white powder, which is the TFA salt of Alarelin.[18]

HPLC Parameter	Analytical Scale	Preparative Scale
Column	C18, 4.6 x 250 mm, 5 µm	C18, 21.2 x 250 mm, 10 µm
Mobile Phase A	0.1% TFA in Water	0.1% TFA in Water
Mobile Phase B	0.1% TFA in Acetonitrile	0.1% TFA in Acetonitrile
Flow Rate	1.0 mL/min	20 mL/min
Gradient	10-40% B over 30 min	15-35% B over 60 min (Optimized)
Detection	220 nm	220 nm / 280 nm

Final Characterization and Quality Control

To ensure the final product is correct and meets quality standards, two primary analytical techniques are employed.[\[23\]](#)[\[25\]](#)

- Analytical RP-HPLC: Confirms the final purity of the peptide. A single, sharp peak should be observed, and integration should indicate a purity of $\geq 98\%$.[\[24\]](#)
- Mass Spectrometry (MS): Confirms the identity of the peptide by measuring its molecular weight. Electrospray Ionization (ESI-MS) is commonly used.[\[25\]](#)[\[26\]](#)

Analysis	Expected Result
Purity (Analytical HPLC)	$\geq 98.0\%$
Identity (Mass Spec)	Molecular Weight (Avg): 1204.38
Observed Mass (ESI-MS)	$[M+H]^+ = 1205.4 \text{ Da}$

Salt Exchange and Final Product Formulation

Peptides purified by RP-HPLC using TFA are isolated as TFA salts. As TFA can be toxic or interfere with biological assays, it is often necessary to exchange it for a more biocompatible counter-ion, such as acetate.[\[27\]](#)

Protocol: TFA to Acetate Exchange

- Ion-Exchange Method:
 - Prepare a column with a strong anion-exchange resin.
 - Equilibrate the column with a solution of sodium acetate or ammonium acetate (e.g., 1 M).[\[28\]](#)[\[29\]](#)
 - Wash the column thoroughly with deionized water.
 - Dissolve the purified Alarelin-TFA salt in water and apply it to the column.[\[30\]](#)
 - Elute the peptide (now as the acetate salt) with water.
- Lyophilization Method:

- Alternatively, dissolve the peptide in a dilute (e.g., 1-10%) acetic acid solution.
- Freeze and lyophilize the solution.
- Repeat this dissolution and lyophilization process 2-3 times to ensure complete removal of the more volatile TFA.[30]
- Final Lyophilization: After the salt exchange, the final aqueous solution of Alarelin acetate is lyophilized to produce the stable, final powder ready for use.

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